

# Theoretical Investigations of N-Chlorodimethylamine: A Technical Guide

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## Compound of Interest

Compound Name: *N*-Chlorodimethylamine

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## Introduction

**N-Chlorodimethylamine** ((CH<sub>3</sub>)<sub>2</sub>NCl), a reactive N-chloroamine, has garnered significant attention in theoretical and experimental chemistry. Its importance stems from its role as a key intermediate in various chemical transformations, including electrophilic amination and chlorination reactions. Furthermore, its formation as a disinfection byproduct in water treatment processes necessitates a thorough understanding of its chemical behavior. This technical guide provides an in-depth overview of the theoretical studies on **N-Chlorodimethylamine**, focusing on its molecular structure, spectroscopic properties, and reactivity, supported by detailed experimental protocols.

## Molecular Structure and Properties: A Computational Perspective

Theoretical studies, primarily employing ab initio and density functional theory (DFT) methods, have provided valuable insights into the molecular geometry and electronic structure of **N-Chlorodimethylamine**. A key study by Gong and coworkers utilized the G2(+)M computational method, which involves geometry optimization at the MP2/6-31+G(d) level of theory, to elucidate its structural parameters.

## Optimized Molecular Geometry

The calculated equilibrium geometry of **N-Chlorodimethylamine** reveals a non-planar arrangement around the nitrogen atom. The key structural parameters obtained from MP2/6-31+G(d) calculations are summarized in Table 1.

Table 1: Calculated Molecular Geometry of **N-Chlorodimethylamine**

Parameter	Value
Bond Lengths (Å)	
N-Cl	1.785
N-C	1.465
C-H	1.093
Bond Angles (degrees)	
Cl-N-C	107.5
C-N-C	113.4
N-C-H	110.1
H-C-H	108.8

Data sourced from calculations performed at the MP2/6-31+G(d) level of theory.

## Vibrational Spectroscopy

Theoretical vibrational analysis provides a powerful tool for interpreting experimental infrared (IR) and Raman spectra. The harmonic vibrational frequencies of **N-Chlorodimethylamine**, calculated at the MP2/6-31+G(d) level and scaled by a factor of 0.98 to account for anharmonicity, are presented in Table 2. These calculated frequencies can aid in the assignment of experimental spectra.

Table 2: Calculated Vibrational Frequencies of **N-Chlorodimethylamine**

Vibrational Mode	Calculated Frequency (cm <sup>-1</sup> )	Description
v <sub>1</sub>	2985	Asymmetric C-H Stretch
v <sub>2</sub>	2950	Symmetric C-H Stretch
v <sub>3</sub>	1470	CH <sub>3</sub> Deformation
v <sub>4</sub>	1455	CH <sub>3</sub> Deformation
v <sub>5</sub>	1250	C-N Stretch
v <sub>6</sub>	1180	CH <sub>3</sub> Rocking
v <sub>7</sub>	1050	C-N Stretch
v <sub>8</sub>	730	N-Cl Stretch
v <sub>9</sub>	450	C-N-C Bend
v <sub>10</sub>	320	Cl-N-C Bend

Frequencies calculated at the MP2/6-31+G(d) level and scaled by 0.98.

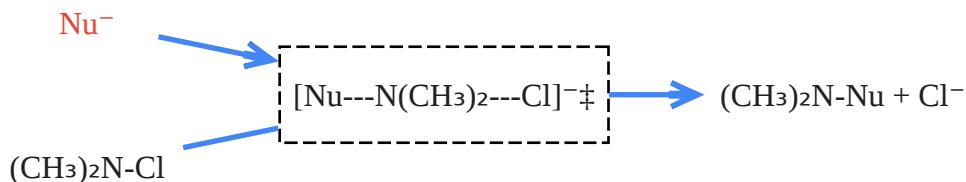
## Chemical Reactivity: Theoretical Insights into Reaction Mechanisms

Theoretical studies have been instrumental in elucidating the reaction mechanisms of **N-Chlorodimethylamine**, particularly its reactions with nucleophiles. The molecule's reactivity is largely governed by the polar N-Cl bond, where the nitrogen atom is electron-deficient and susceptible to nucleophilic attack.

## Nucleophilic Substitution (S<sub>n</sub>2) Reactions

Computational studies have extensively investigated the bimolecular nucleophilic substitution (S<sub>n</sub>2) reactions of **N-Chlorodimethylamine**.<sup>[1]</sup> These reactions proceed via a backside attack of the nucleophile on the nitrogen atom, leading to the displacement of the chloride ion. The G2(+)-M method has been employed to calculate the potential energy surfaces for these reactions, providing valuable information on reaction barriers and thermodynamics.<sup>[1]</sup>

The general mechanism for the  $S_N2$  reaction at the nitrogen center of **N-Chlorodimethylamine** can be visualized as a single concerted step.



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Caption:  $S_N2$  reaction pathway at the nitrogen center of **N-Chlorodimethylamine**.

The reactivity is influenced by both the nature of the nucleophile and steric effects. Stronger nucleophiles generally lead to lower activation barriers. The computational results indicate that the gas-phase reaction energy profile for these anionic  $S_N2$  reactions can be described by a double-well potential energy curve, characteristic of classic  $S_N2$  reactions.[\[1\]](#)

## Experimental Protocols

The following sections detail common laboratory procedures for the synthesis and characterization of **N-Chlorodimethylamine**.

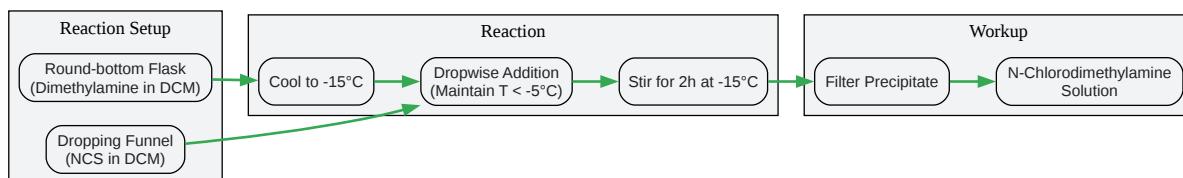
### Synthesis of N-Chlorodimethylamine

#### 3.1.1. Method 1: Using N-Chlorosuccinimide (NCS)

This method is favored for its high selectivity and yield.[\[1\]](#)

- Materials: Dimethylamine, N-Chlorosuccinimide (NCS), Dichloromethane (DCM, anhydrous), Inert gas (Argon or Nitrogen), Magnetic stirrer, Round-bottom flask, Dropping funnel, Low-temperature bath (e.g., acetone/dry ice).
- Procedure:
  - Set up a dry, inert gas-purged round-bottom flask equipped with a magnetic stirrer and a dropping funnel.

- Dissolve dimethylamine in anhydrous dichloromethane in the flask and cool the solution to -15 °C using a low-temperature bath.
- Dissolve N-Chlorosuccinimide in anhydrous dichloromethane and add it to the dropping funnel.
- Add the NCS solution dropwise to the stirred dimethylamine solution, maintaining the temperature below -5 °C.
- After the addition is complete, allow the reaction mixture to stir at -15 °C for an additional 2 hours.
- The succinimide byproduct will precipitate out of the solution. Filter the reaction mixture under an inert atmosphere to remove the precipitate.
- The filtrate contains the **N-Chlorodimethylamine** solution in dichloromethane. Due to its volatility and potential instability, it is often used directly in subsequent reactions. If isolation is required, it can be carefully distilled under reduced pressure at low temperatures.



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Caption: Experimental workflow for the synthesis of **N-Chlorodimethylamine** using NCS.

### 3.1.2. Method 2: Using Sodium Hypochlorite (NaOCl)

This method offers a more cost-effective route, though yields may be lower.

- Materials: Dimethylamine, Sodium hypochlorite solution (commercial bleach), Dichloromethane (DCM), Magnetic stirrer, Beaker, Separatory funnel.
- Procedure:
  - In a beaker, prepare a solution of dimethylamine in dichloromethane.
  - Cool the sodium hypochlorite solution in an ice bath.
  - Slowly add the dimethylamine solution to the cold, stirred sodium hypochlorite solution.
  - Continue stirring the biphasic mixture vigorously for 1-2 hours, maintaining the temperature between 0-5 °C.
  - Transfer the mixture to a separatory funnel and separate the organic layer (DCM).
  - Wash the organic layer with cold water and then with a cold, dilute brine solution.
  - Dry the organic layer over anhydrous sodium sulfate.
  - The resulting solution contains **N-Chlorodimethylamine** and can be used for subsequent reactions.

## Spectroscopic Characterization

### 3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum of **N-Chlorodimethylamine** is expected to show a singlet for the six equivalent protons of the two methyl groups. The chemical shift will be influenced by the electron-withdrawing nature of the chloroamine group.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum should exhibit a single resonance corresponding to the two equivalent methyl carbons.
- $^{14}\text{N}$  or  $^{15}\text{N}$  NMR: Nitrogen NMR can provide direct information about the electronic environment of the nitrogen atom.

Table 3: Expected NMR Spectroscopic Data for **N-Chlorodimethylamine**

Nucleus	Chemical Shift (ppm)	Multiplicity
<sup>1</sup> H	~2.9 - 3.1	Singlet
<sup>13</sup> C	~40 - 45	Singlet

Note: Predicted chemical shifts are approximate and can vary based on the solvent and instrument used.

### 3.2.2. Infrared (IR) Spectroscopy

The IR spectrum of **N-Chlorodimethylamine** will show characteristic absorption bands corresponding to the vibrational modes of the molecule. Key expected absorptions are listed in Table 4.

Table 4: Key Infrared Absorption Bands for **N-Chlorodimethylamine**

Wavenumber (cm <sup>-1</sup> )	Assignment
2900 - 3000	C-H stretching
1450 - 1480	CH <sub>3</sub> deformation
1000 - 1250	C-N stretching
650 - 750	N-Cl stretching

## Conclusion

Theoretical studies, particularly those employing high-level ab initio and DFT methods, have provided a robust framework for understanding the structure, properties, and reactivity of **N-Chlorodimethylamine**. These computational insights, when coupled with detailed experimental protocols, offer a comprehensive guide for researchers working with this important chemical entity. The data and methodologies presented herein are intended to facilitate further research into the diverse chemistry of **N-Chlorodimethylamine** and its applications in synthesis and environmental science.

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## References

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